

Application Note: Enzymatic Synthesis of Stearyl Palmitoleate Wax Ester

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Compound of Interest

Compound Name: *Stearyl palmitoleate*

CAS No.: 108321-24-0

Cat. No.: B15549152

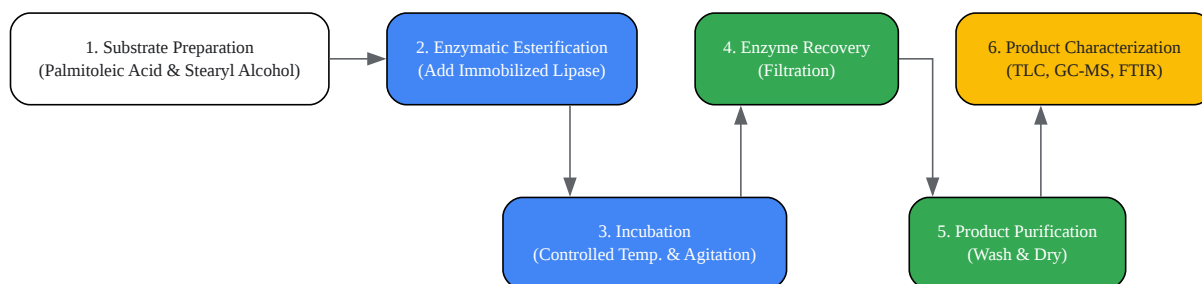
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Stearyl palmitoleate** is a wax ester, a class of lipids with wide applications in cosmetics, pharmaceuticals, and as specialty lubricants due to their unique physicochemical properties like lubricity, emollience, and thermal stability. The enzymatic synthesis of such esters using lipases presents a green and highly specific alternative to traditional chemical methods. Lipase-catalyzed esterification occurs under mild reaction conditions, minimizing by-product formation and energy consumption. This application note provides a detailed protocol for the synthesis of **stearyl palmitoleate** from stearyl alcohol and palmitoleic acid using an immobilized lipase, Novozym® 435 (*Candida antarctica* lipase B), which is known for its high efficiency and stability in wax ester production.^{[1][2][3][4]} The process is conducted in a solvent-free system, further enhancing its environmental credentials and simplifying product purification.^{[5][6]}

Overall Experimental Workflow

The entire process from substrate preparation to final product analysis is outlined in the workflow diagram below.



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References

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- To cite this document: BenchChem. [Application Note: Enzymatic Synthesis of Stearyl Palmitoleate Wax Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15549152/docs#application-note-enzymatic-synthesis-of-stearyl-palmitoleate-wax-ester\]](https://www.benchchem.com/product/b15549152/docs#application-note-enzymatic-synthesis-of-stearyl-palmitoleate-wax-ester)

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